

Dinonadecanoin usage in high-throughput lipid profiling workflows

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Compound of Interest

Compound Name: *Dinonadecanoin*

CAS No.: *372516-94-4*

Cat. No.: *B3026111*

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Application Note: AN-LIP-190

Precision Quantitation of Diacylglycerols (DAGs) in High-Throughput Lipid Profiling Using Dinonadecanoin

Abstract

Diacylglycerols (DAGs) are critical metabolic intermediates and secondary messengers in lipid signaling. However, their quantitation in high-throughput workflows is often compromised by isobaric overlap with triacylglycerols (TAGs) and in-source fragmentation. This guide details the protocol for utilizing 1,3-**Dinonadecanoin** (DG 19:0/19:0) as a robust Internal Standard (IS). Unlike deuterated standards, which can be cost-prohibitive for large-scale screening, this odd-chain lipid offers a distinct mass signature absent in mammalian biological matrices, ensuring precise normalization of extraction efficiency and ionization suppression in LC-MS/MS workflows.

Introduction & Scientific Rationale

In high-throughput lipidomics, the "Matrix Effect" is the primary adversary. Co-eluting phospholipids can suppress the ionization of neutral lipids like DAGs. Furthermore, DAGs are prone to isomerization (1,2-DAG to 1,3-DAG) during extraction.

Why **Dinonadecanoin** (DG 19:0/19:0)?

- **Biological Silence:** Mammalian tissues predominantly synthesize even-chain fatty acids (C16, C18). The C19:0 chains in **Dinonadecanoin** render it biologically "silent," preventing interference with endogenous analytes [1].
- **Structural Stability:** Commercially available **Dinonadecanoin** is typically the 1,3-isomer. While biologically active DAGs are often 1,2-isomers, the 1,3-isomer is thermodynamically more stable, making it an ideal standard for total DAG quantification as it resists degradation during the extraction process [2].
- **Cost-Efficiency:** For high-throughput screens (e.g., >1000 samples), odd-chain standards provide a cost-effective alternative to isotopically labeled (deuterated) standards without sacrificing ionization similarity.

Technical Specifications

Property	Specification
Systematic Name	1,3-Dinonadecanoyl-rac-glycerol
Abbreviation	DG(19:0/0:0/19:[1][2][3][4]0)
Molecular Formula	C ₄₁ H ₈₀ O ₅
Exact Mass	652.6006 Da
Precursor Ion [M+NH ₄] ⁺	670.6344 m/z (approx.)
Solubility	Chloroform, Toluene, Ethanol (Warm)
Storage	-20°C (Powder), -80°C (Solution)

Experimental Protocol

Phase 1: Internal Standard (IS) Preparation

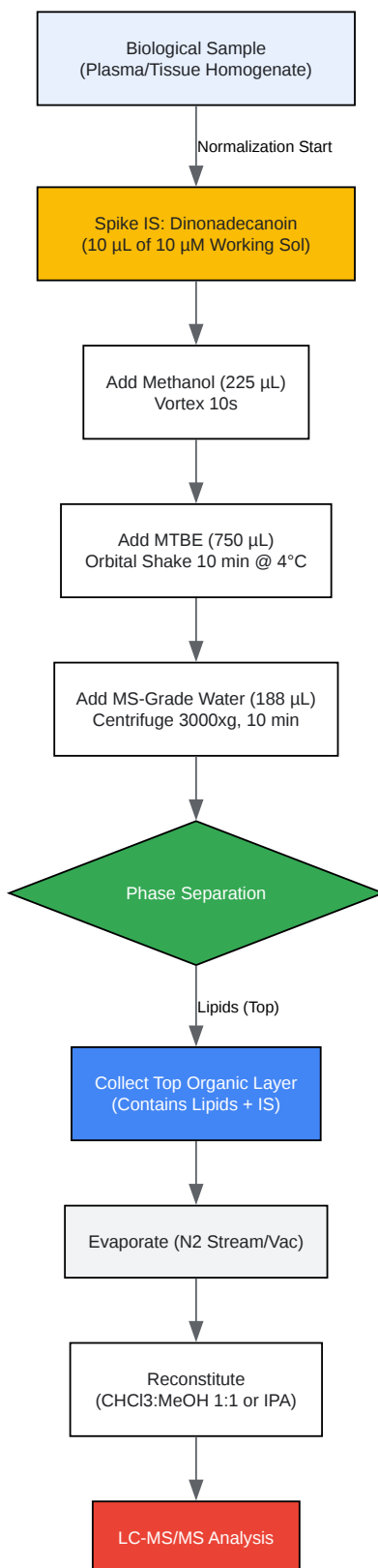
Critical Step: Accurate IS preparation is the foundation of quantitative lipidomics.

- Primary Stock (1 mM): Dissolve 1 mg of 1,3-**Dinonadecanoin** in 1.53 mL of Chloroform:Methanol (1:1 v/v). Vortex for 30 seconds.
- Working Solution (10 μ M): Dilute the Primary Stock 1:100 into Methanol.
 - Scientist's Note: Store in glass vials with Teflon-lined caps. Avoid plasticware to prevent polymer leaching (e.g., polyethylene glycols) which suppresses lipid signals.

Phase 2: High-Throughput Extraction (Modified Matyash Method)

We utilize the Methyl tert-butyl ether (MTBE) method [3]. Unlike the traditional Folch method, the MTBE protocol places the lipid-rich organic phase on top, enabling automated liquid handling robots to aspirate without disturbing the protein pellet.

Workflow Diagram (Graphviz):



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Caption: Modified Matyash extraction workflow optimized for automated liquid handling, ensuring **Dinonadecanoin** is equilibrated with the sample matrix prior to phase separation.

Phase 3: LC-MS/MS Acquisition Parameters

Diacylglycerols are best analyzed in Positive Ion Mode (ESI+) using Ammonium Acetate to drive the formation of $[M+NH_4]^+$ adducts.

Chromatography:

- Column: C18 Reverse Phase (e.g., Waters BEH C18, 2.1 x 100 mm, 1.7 μ m).
- Mobile Phase A: 60:40 Acetonitrile:Water + 10 mM Ammonium Acetate.
- Mobile Phase B: 90:10 Isopropanol:Acetonitrile + 10 mM Ammonium Acetate.

MRM Transitions (Multiple Reaction Monitoring): For **Dinonadecanoin**, the transition monitors the neutral loss of the fatty acid chain or the formation of the monoacylglycerol fragment.

Analyte	Precursor Ion (Q1)	Product Ion (Q3)	Collision Energy (CE)	Dwell Time
DG 19:0/19:0 IS	670.6 $[M+NH_4]^+$	373.3 $[R-MG]^+$	25 eV	20 ms
Endogenous DAGs	$[M+NH_4]^+$	$[M-FA+H]^+$	Optimized per species	10 ms

Note: The Q3 mass of 373.3 corresponds to the Monoacylglycerol (19:0) fragment ion (Glycerol + FA 19:0 - H₂O + H).

Data Analysis & Normalization Logic

To calculate the absolute concentration of endogenous DAG species (

), use the following self-validating equation. This formula assumes the IS corrects for both extraction loss and ionization suppression, provided the IS and analyte co-elute or elute in the same mobile phase composition window.

Where:

- = Integrated peak area of the endogenous lipid.
- = Integrated peak area of **Dinonadecanoin**.
- = Concentration of **Dinonadecanoin** spiked into the sample.
- = Response Factor (Ideally 1.0 for structurally similar lipids, but can be empirically determined).

Troubleshooting & Causality

Issue	Probable Cause	Corrective Action
Low IS Recovery	Incomplete phase separation or plastic binding.	Ensure vigorous vortexing before centrifugation. Switch to glass inserts.
IS Peak Splitting	Isomerization (1,3 vs 1,2 shift).	Keep samples at 4°C. Avoid acidic modifiers in Mobile Phase if possible.
Signal Saturation	Concentration too high.	Dinonadecanoin ionizes efficiently. If peak tops are flat, dilute the IS working solution to 1 µM.

References

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